

What is Neodol 25-3S?

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Compound Focus: Neodol 25-3S

CAS No.: 12688-28-7

Cat. No.: S1825920

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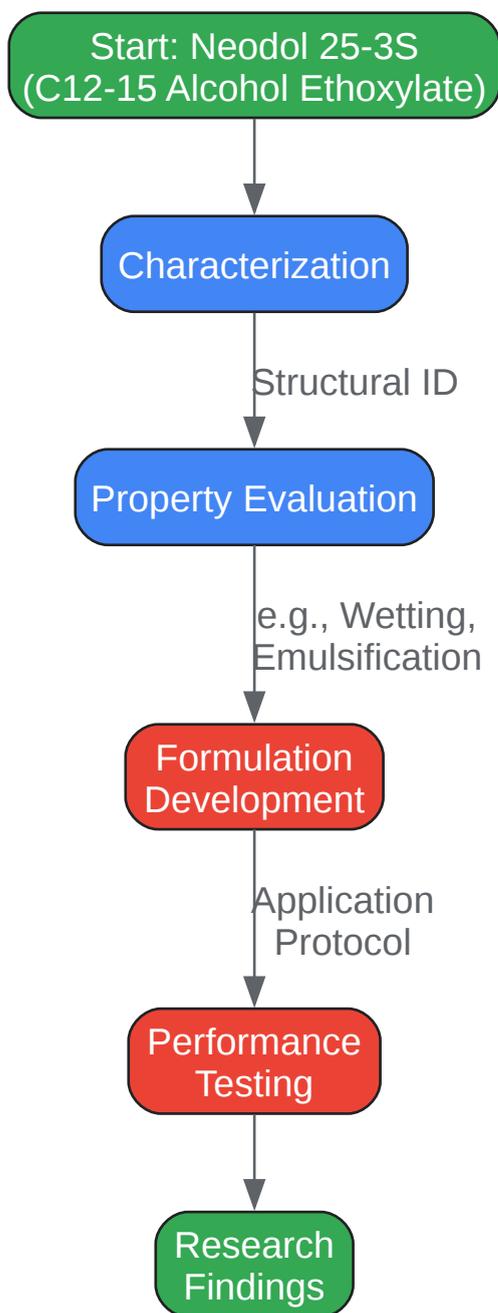
Based on the search results, here is the core technical identity of **Neodol 25-3S**:

Property	Description
Chemical Name	Neodol 25-3S [1] [2] [3]
CAS Registry Number	12688-28-7 [1] [2] [3]
Chemical Description	C12-15 Alcohol Ethoxylate, 3 EO [4]
Product Type	Nonionic Surfactant [4]
Chemical Class	Synthetic alcohol ethoxylate [4]

Key Features and Functions **Neodol 25-3S** is a **nonionic surfactant** petrochemical-derived [4]. Its notable features include stability in both acidic and alkaline environments, as well as functioning as a water-in-oil (W/O) emulsifier [4]. It is also recognized for its wetting properties [4].

Experimental & Research Context

The search results lack specific experimental methodologies for **Neodol 25-3S**. However, the diagram below outlines a general workflow for characterizing and applying a surfactant like **Neodol 25-3S** in a research setting, which aligns with your professional needs.



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A general workflow for surfactant R&D.

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References

1. CAS No.12688-28-7, Neodol - 25 Suppliers 3 S [lookchem.com]
2. - Neodol CAS#: 12688-28-7 25 3 S [chemicalbook.com]
3. - Neodol CAS#: 12688-28-7 • ChemWhat | Database of... 25 3 S [chemwhat.com]
4. ® NEODOL - 25 - Shell Chemicals - C12-15 Alcohol Ethoxylate, 3 EO 3 [surfachem.com]

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